

amminetrichloroplatinum(1-) CAS registry number and IUPAC nomenclature

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Compound of Interest

Compound Name: Amminetrichloroplatinum(1-)

Cat. No.: B15293556

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In-depth Technical Guide to Amminetrichloroplatinate(1-)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the amminetrichloroplatinate(1-) anion, with a focus on its chemical identity, synthesis, and critical role as a precursor in the development of platinum-based therapeutics.

Core Chemical Identity and Nomenclature

The amminetrichloroplatinate(1-) ion is a square planar coordination complex of platinum(II). It is most commonly handled and utilized as its potassium salt, potassium amminetrichloroplatinate(II). This salt is a key intermediate in the synthesis of the landmark anticancer drug, cisplatin.

Identifier	Value	Citation(s)
IUPAC Name (Anion)	amminetrichloroplatinate(1-)	[1]
IUPAC Name (Potassium Salt)	potassium amminetrichloroplatinate(II)	[2][1]
Synonyms (Potassium Salt)	Potassium trichloroammineplatinate(II), Cossa's First Salt	[2][1][3]
CAS Registry Number (Anion)	17632-41-6	
CAS Registry Number (Potassium Salt)	13820-91-2	[2][1][3]

Physicochemical and Structural Data

The potassium salt of amminetrichloroplatinate(1-) is a yellow to orange crystalline solid.[1][3] While a detailed crystal structure providing precise bond lengths and angles is not readily available in common databases, fundamental physicochemical properties have been documented.

Property	Value	Citation(s)
Molecular Formula (Potassium Salt)	$K[PtCl_3(NH_3)]$	[1][3]
Molecular Weight (Potassium Salt)	357.57 g/mol	
Appearance	Yellow to orange crystalline solid	[1][3]
Melting Point	255 °C (decomposes)	[3][4]
Solubility	Soluble in water	[1]

Experimental Protocols: Synthesis of Potassium Amminetrichloroplatinate(II)

The synthesis of potassium amminetrichloroplatinate(II) is a foundational procedure in platinum chemistry, typically involving the controlled reaction of potassium tetrachloroplatinate(II) with ammonia.

Objective: To synthesize potassium amminetrichloroplatinate(II) from potassium tetrachloroplatinate(II).

Materials:

- Potassium tetrachloroplatinate(II) ($K_2[PtCl_4]$)
- Aqueous ammonia ($NH_3(aq)$), concentration-controlled
- Distilled water
- Ethanol
- Diethyl ether
- Beakers, magnetic stirrer, heating plate, filtration apparatus (Büchner funnel)

Methodology:

- **Dissolution:** Prepare a solution of potassium tetrachloroplatinate(II) in a minimal amount of warm distilled water. A typical concentration would be in the range of 0.1-0.2 M.
- **Reaction:** While stirring the $K_2[PtCl_4]$ solution, slowly add a stoichiometric amount of aqueous ammonia. The reaction should be carefully monitored, as the addition of excess ammonia can lead to the formation of di-, tri-, and tetraammineplatinum(II) complexes.
- **Precipitation:** Upon addition of ammonia, the less soluble, yellow potassium amminetrichloroplatinate(II) will begin to precipitate from the solution.
- **Cooling:** To maximize the yield, cool the reaction mixture in an ice bath.

- Isolation: Collect the yellow precipitate by vacuum filtration using a Büchner funnel.
- Washing: Wash the product on the filter with small portions of cold water to remove soluble impurities like potassium chloride. Follow this with a wash of ethanol and then diethyl ether to facilitate drying.
- Drying: Dry the product in a desiccator or a low-temperature oven.

Expected Yield: High yields are achievable with careful control of stoichiometry.

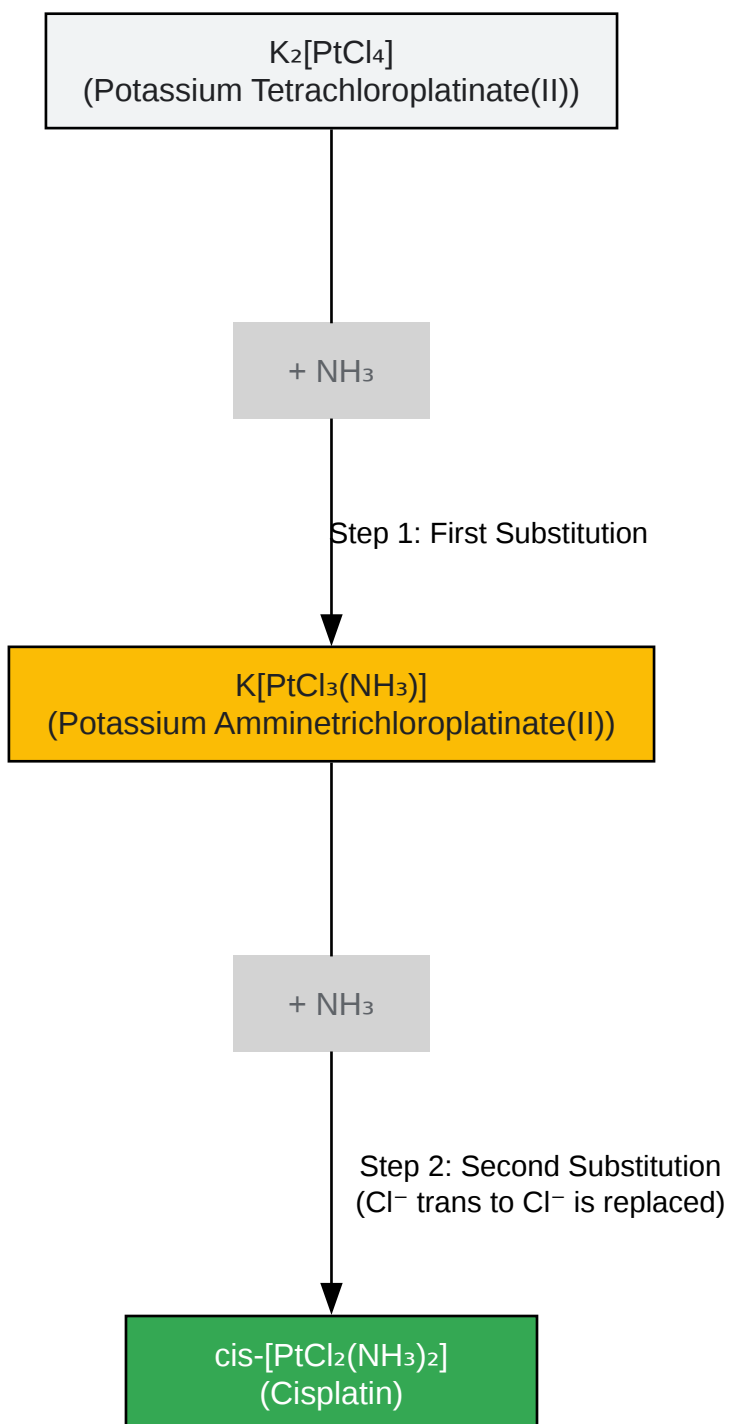
Reactivity and Role in Drug Development

The primary significance of the amminetrichloroplatinate(1-) ion lies in its role as a crucial intermediate in the synthesis of cisplatin (cis-diamminedichloroplatinum(II)), a cornerstone of modern chemotherapy.

The synthesis of cisplatin from potassium tetrachloroplatinate(II) masterfully utilizes the trans effect, a fundamental principle in the reaction kinetics of square planar complexes. The trans effect describes the labilization of ligands that are positioned trans (opposite) to ligands with a strong trans-directing influence.

The general order of the trans effect for relevant ligands is: $\text{Cl}^- > \text{NH}_3$

This differential is exploited in a two-step synthesis to ensure the formation of the desired cis isomer.



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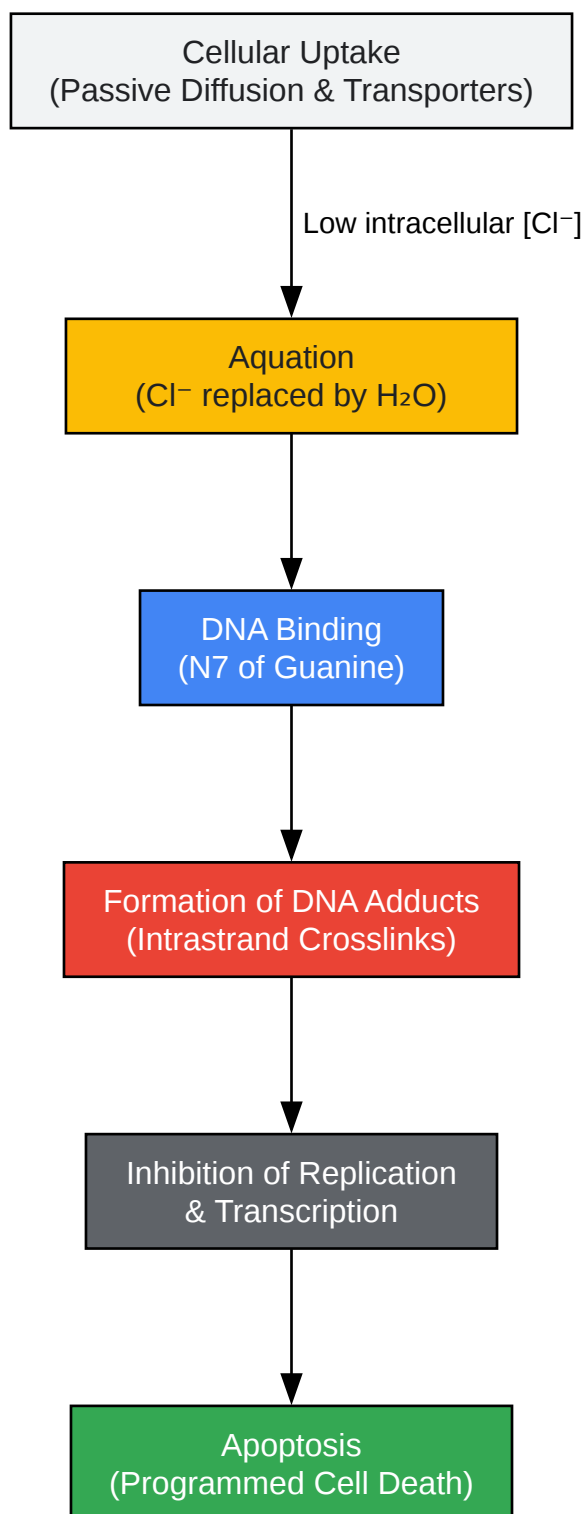
Caption: Synthetic workflow for cisplatin highlighting the key intermediate.

Step-by-step explanation:

- **Formation of Amminetrichloroplatinate(1-):** In the first step, one chloride ligand in the tetrachloroplatinate(II) anion, $[\text{PtCl}_4]^{2-}$, is substituted by an ammonia molecule. This reaction yields the amminetrichloroplatinate(1-) anion, $[\text{PtCl}_3(\text{NH}_3)]^-$.
- **Second Substitution (Trans Effect in Action):** In the $[\text{PtCl}_3(\text{NH}_3)]^-$ complex, there are two types of chloride ligands: two that are cis to the ammonia and one that is trans to the ammonia. Because chloride has a stronger trans effect than ammonia, the chloride ligand that is trans to another chloride is more labile (more easily replaced) than the chloride that is trans to the ammonia. Therefore, the incoming second ammonia molecule preferentially displaces one of the chlorides that is cis to the first ammonia, resulting in the formation of the cis isomer, cisplatin.

Mechanism of Action of Platinum-Based Drugs

While amminetrichloroplatinate(1-) is not itself the active drug, its importance is defined by the biological mechanism of the compounds it is used to create. Platinum-based drugs derived from this precursor, like cisplatin, are potent anticancer agents that exert their cytotoxic effects primarily through interactions with nuclear DNA.



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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Potassium Aminetrichloroplatinate(II) | Cl₃H₃KNPt | CID 11810450 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. Potassium amminetrichloroplatinate(II) - Aliphatic Hydrocarbon - Crysdot [crysdotllc.com]
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